

What are the material properties of Duralloy coatings?

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Compound of Interest

Compound Name: Duralloy

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An In-depth Technical Guide to the Material Properties of **Duralloy** Coatings

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material properties of various coatings marketed under the "**Duralloy**" trade name. It is important to note that "**Duralloy**" refers to several distinct coating technologies with different compositions and performance characteristics. This guide will delineate the properties of three primary types of **Duralloy** coatings: a polyvinyl chloride (PVC) thermoplastic powder coating, a thin dense chrome (TDC) coating, and a polyester-based powder coating. The information is compiled from technical datasheets and industry standards to provide a comparative analysis for material selection and application development.

Duralloy™ PVC Thermoplastic Powder Coating

This single-coat system is a polyvinyl chloride (PVC) based thermoplastic powder coating formulated with a plasticizer to enhance flexibility and hardness. It is designed for applications requiring excellent corrosion and chemical resistance, as well as durability.^[1]

Quantitative Material Properties

The following table summarizes the key physical and mechanical properties of the **Duralloy**™ PVC thermoplastic powder coating.

Property	Test Method	Value
Specific Gravity of Fused Film	ASTM D792	1.22 ± 0.05
Bulk Density of Powder (At Rest)	ASTM D1895	39 lb/ft ³
Bulk Density of Powder (Fluidized)	ASTM D1895	28 lb/ft ³
Hardness	ASTM D2240	Shore A 100 ± 2
Tensile Strength	ASTM D638	3230 ± 100 psi
Elongation	ASTM D638	180 ± 10 %
Dielectric Strength	ASTM D149-97a	950 v/mil
Maximum Useful Operating Temp. (Continuous)	-	185° F
Maximum Useful Operating Temp. (Intermittent)	-	325° F
Melting Range	-	390 - 410° F
Volatility (% Loss - 5 mins @ 425°F)	-	0.80 %
Salt Spray Resistance (on scored panel)	-	< 1/8" undercutting after 2000 hours
Salt Spray Resistance (unscored)	-	No effect after 4000 hours

Experimental Protocols

The material properties listed above are determined using standardized ASTM test methods, ensuring reproducibility and comparability of the data.

- ASTM D792: Standard Test Methods for Density and Specific Gravity (Relative Density) of Plastics by Displacement. This method determines the specific gravity of the fused coating by measuring the displacement of a liquid (typically water) by a sample of the material.

- ASTM D1895: Standard Test Methods for Apparent Density, Bulk Factor, and Pourability of Plastic Materials. This standard is used to measure the bulk density of the powder coating in both a settled (at rest) and a fluidized state.
- ASTM D2240: Standard Test Method for Rubber Property — Durometer Hardness. This test measures the indentation hardness of the coating using a Shore A durometer.[2] The indenter is pressed into the material under a specified force, and the depth of indentation is measured.
- ASTM D638: Standard Test Method for Tensile Properties of Plastics. This method evaluates the tensile strength and elongation of the coating. A sample of the cured coating is pulled apart at a constant rate until it breaks, and the force and elongation are measured.
- ASTM D149-97a: Standard Test Method for Dielectric Breakdown Voltage and Dielectric Strength of Solid Electrical Insulating Materials at Commercial Power Frequencies. This test determines the electrical insulating properties of the coating by measuring the voltage at which it breaks down.

Duralloy® Thin Dense Chrome (TDC) Coating

Duralloy® TDC is an extremely hard, wear-resistant, and precise ultra-pure (99% min) metallic chromium layer.[3] A key feature of this coating is its crack-free structure, which distinguishes it from conventional hard chrome plating.[3] The low processing temperature (under 70°C) prevents any structural or hardness changes in the base material.[4]

Quantitative Material Properties

The following table outlines the mechanical and physical properties of the **Duralloy®** thin dense chrome coating.

Property	Test Method	Value
Hardness	-	800 - 1300 HV (approx. 65+ HRC)
Layer Thickness	-	1.5 - 20 μm
Contact Pressure (EHD conditions)	-	Up to 2800 MPa
Fatigue Resistance	-	Up to 3.0 GPa
Process Temperature	-	< 70 $^{\circ}\text{C}$
Application Temperature	-	< 350 $^{\circ}\text{C}$
Corrosion Resistance (2.5 μm layer)	DIN EN ISO 9227	96 hours

Experimental Protocols

While the specific test methods for all properties are not explicitly stated in the available literature, the following are standard industry practices for determining these characteristics.

- **Hardness Testing:** Hardness is typically measured using microhardness testers according to standards like ASTM E384 (Standard Test Method for Microindentation Hardness of Materials). This involves applying a known load to a diamond indenter on the coating's surface and measuring the size of the resulting indentation.
- **Layer Thickness Measurement:** Coating thickness can be determined by various methods, including ASTM B568 (Standard Test Method for Measurement of Coating Thickness by X-Ray Spectrometry) or by microscopic examination of a cross-section as per ASTM B487 (Standard Test Method for Measurement of Metal and Oxide Coating Thickness by Microscopical Examination of a Cross Section).
- **Corrosion Resistance:** The corrosion resistance is evaluated based on DIN EN ISO 9227, which is equivalent to ASTM B117 (Standard Practice for Operating Salt Spray (Fog) Apparatus).^{[5][6]} This test exposes the coated specimen to a salt fog environment to accelerate corrosion and evaluate the coating's protective capabilities.^[5]

Duralloy® Polyester Powder Coating

This range of coatings, offered by Dulux, consists of TGIC-free polyester thermoset powders.^[7] They are designed for both decorative and durable applications on various substrates, including aluminum and steel, and are formulated to meet the performance requirements of AAMA2603-98.^{[7][8][9]}

Performance Characteristics

The properties of the **Duralloy®** polyester powder coating are primarily described in qualitative terms, indicating their resistance to various environmental factors.

Property	Performance	Test Standard (Typical)
Weather Resistance	Excellent	AAMA 2603
Salt Spray Resistance	Excellent (1000 hours on pretreated aluminum)	ASTM B117
Heat Resistance	Excellent (up to 120°C continuous service)	-
Humidity Resistance	Excellent (1000 hours at 38°C/100% humidity on pretreated aluminum)	ASTM D2247
Abrasion Resistance	Very Good	ASTM D4060
Acid Resistance	Resistant to spills of dilute acid	ASTM D1308
Alkali Resistance	Resistant to spills of dilute alkali	ASTM D1308

Experimental Protocols

The performance of these coatings is evaluated against industry standards, particularly for architectural applications.

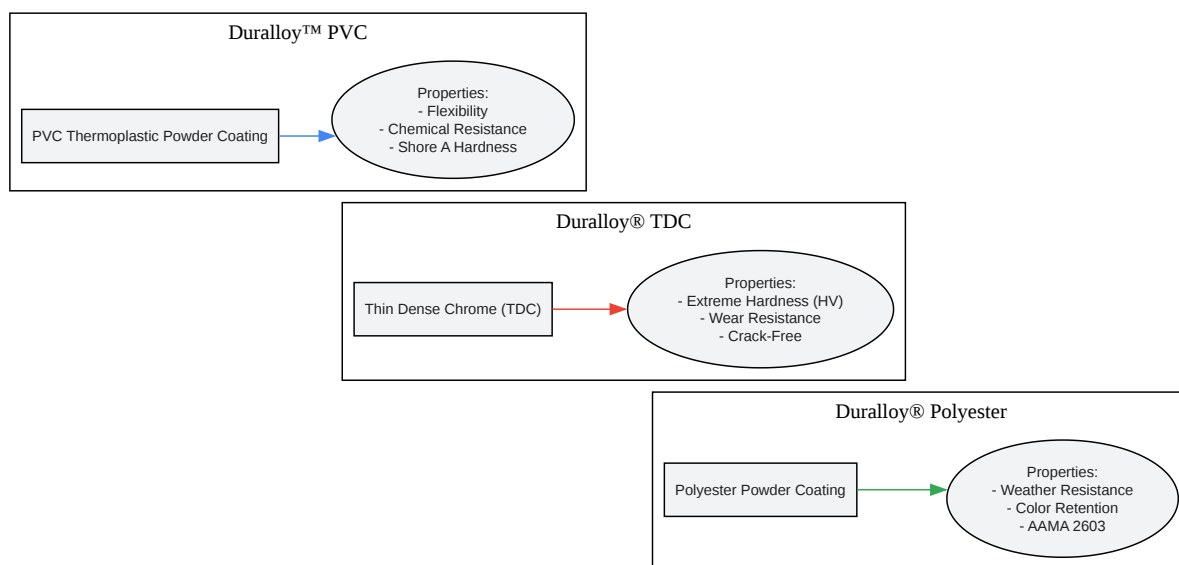
- AAMA 2603: This specification from the American Architectural Manufacturers Association, "Voluntary Specification, Performance Requirements and Test Procedures for Pigmented

Organic Coatings on Aluminum Extrusions and Panels," outlines a battery of tests for color retention, chalk resistance, gloss retention, humidity resistance, and salt spray resistance.

- ASTM B117: Standard Practice for Operating Salt Spray (Fog) Apparatus. As with the other coatings, this is the standard method for evaluating corrosion resistance in a saline environment.[\[5\]](#)[\[6\]](#)
- ASTM D4060: Standard Test Method for Abrasion Resistance of Organic Coatings by the Taber Abraser. This test measures the coating's resistance to abrasion by subjecting it to a rotating wheel with abrasive particles.[\[10\]](#) The amount of coating worn away after a specific number of cycles is determined.
- ASTM D2247: Standard Practice for Testing Water Resistance of Coatings in 100% Relative Humidity. This practice is used to assess the humidity resistance of the coating.
- ASTM D1308: Standard Test Method for Effect of Household Chemicals on Clear and Pigmented Organic Finishes. This method can be adapted to test the resistance of the coating to spills of dilute acids and alkalis.

Visualizations

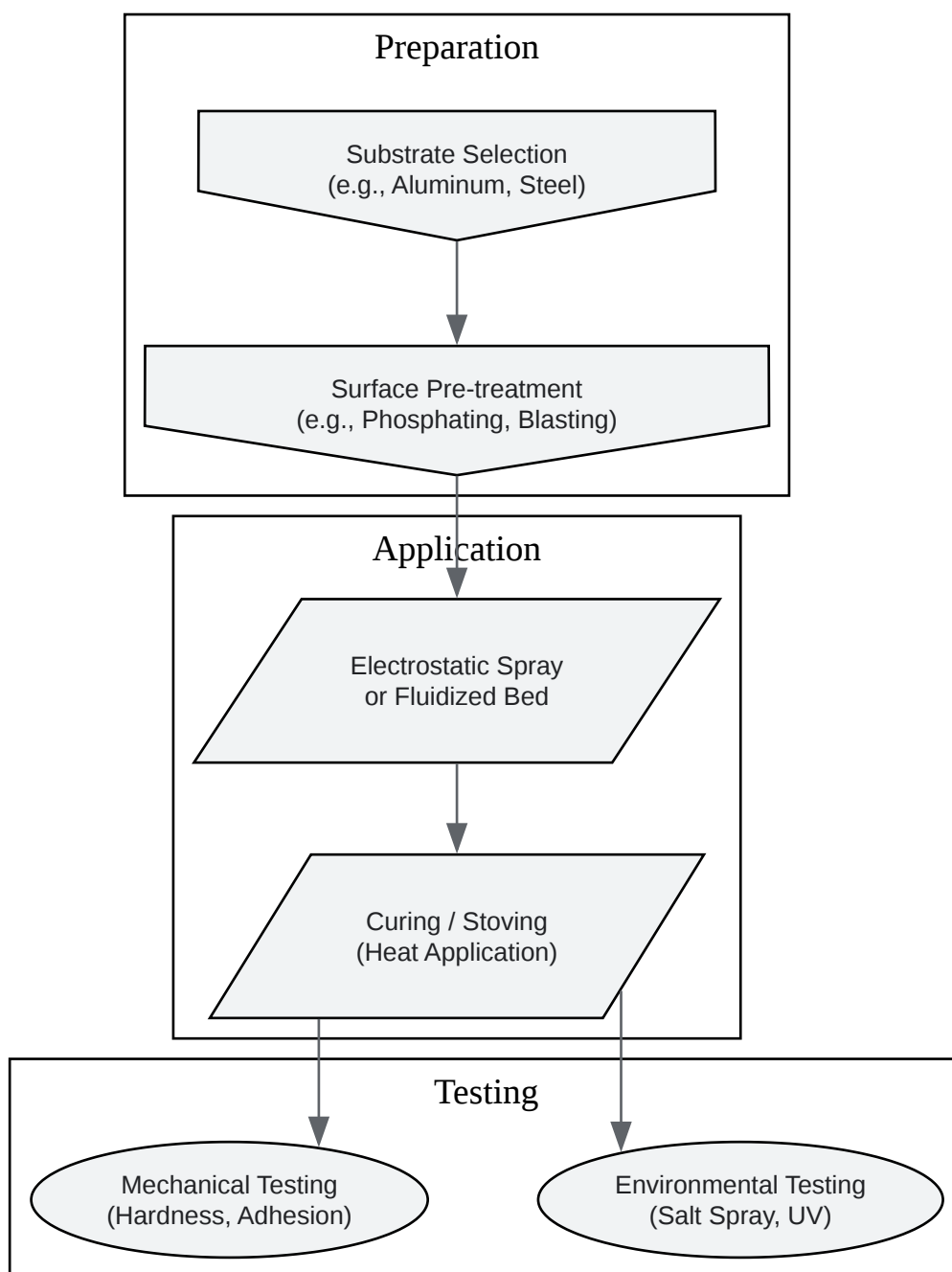
Logical Relationship of Duralloy Coating Types



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Caption: Comparison of the three main types of **Duralloy** coatings.

Experimental Workflow for Powder Coating Application and Testing



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Caption: General workflow for applying and testing **Duralloy** powder coatings.

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